

# discovery and history of 3-Fluoro-5-methylbenzotrifluoride

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## Compound of Interest

Compound Name: 3-Fluoro-5-methylbenzotrifluoride

Cat. No.: B1356776

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## 3-Fluoro-5-methylbenzotrifluoride: A Technical Guide

Authored for Researchers, Scientists, and Drug Development Professionals

### Abstract

**3-Fluoro-5-methylbenzotrifluoride** is a fluorinated aromatic compound of interest in medicinal chemistry and materials science. Its trifluoromethyl and fluoro- groups impart unique electronic properties and metabolic stability to molecules, making it a valuable building block in the synthesis of complex chemical entities. This document provides a comprehensive overview of the available technical information regarding **3-Fluoro-5-methylbenzotrifluoride**, including its physicochemical properties, a plausible synthetic route based on established chemical principles, and a representative experimental protocol. Due to the compound's nature primarily as a synthetic intermediate, a definitive public record of its initial discovery and detailed historical development is not readily available. This guide, therefore, focuses on the practical aspects of its synthesis and characterization.

### Physicochemical and Spectroscopic Data

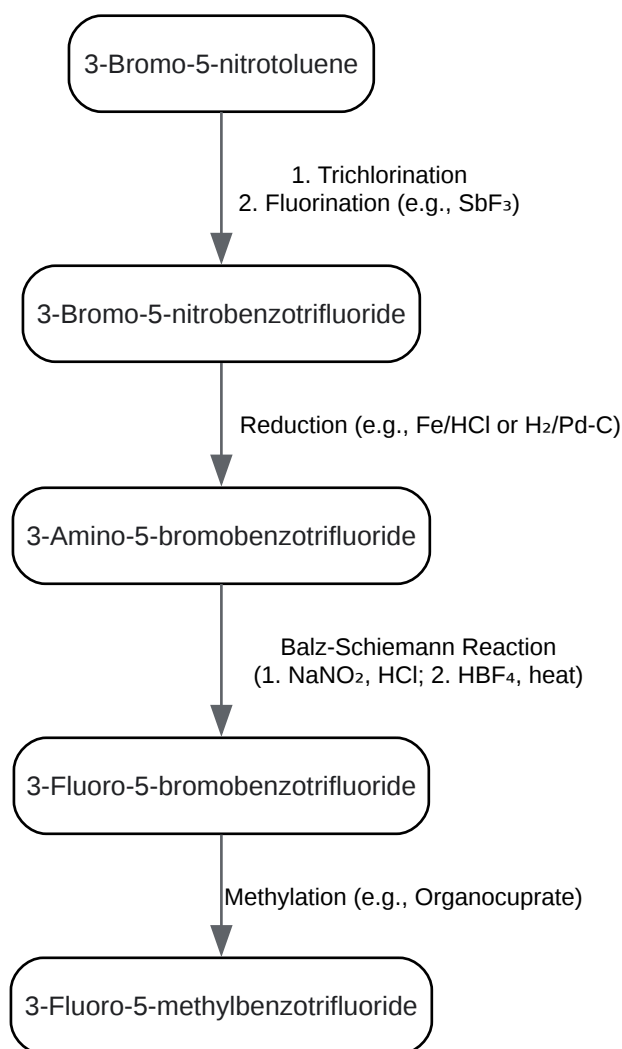
The fundamental properties of **3-Fluoro-5-methylbenzotrifluoride** are summarized in the table below. This data is compiled from various chemical supplier catalogs and databases.

| Property              | Value  | Reference |
|-----------------------|--|-----------|
| CAS Number            | 1099598-02-3                                 | [1]       |
| Molecular Formula     | C <sub>8</sub> H <sub>6</sub> F <sub>4</sub> | [1]       |
| Molecular Weight      | 178.13 g/mol                                 | [1]       |
| MDL Number            | MFCD11100542                                 | [1]       |
| Physical Form         | Not specified; likely a liquid               |           |
| Hazard Classification | Irritant                                     | [1]       |

Note: Spectroscopic data such as <sup>1</sup>H NMR, <sup>13</sup>C NMR, and <sup>19</sup>F NMR for this specific compound are not readily available in public research literature. Characterization would rely on standard analytical techniques following synthesis.

## Proposed Synthesis of 3-Fluoro-5-methylbenzotrifluoride

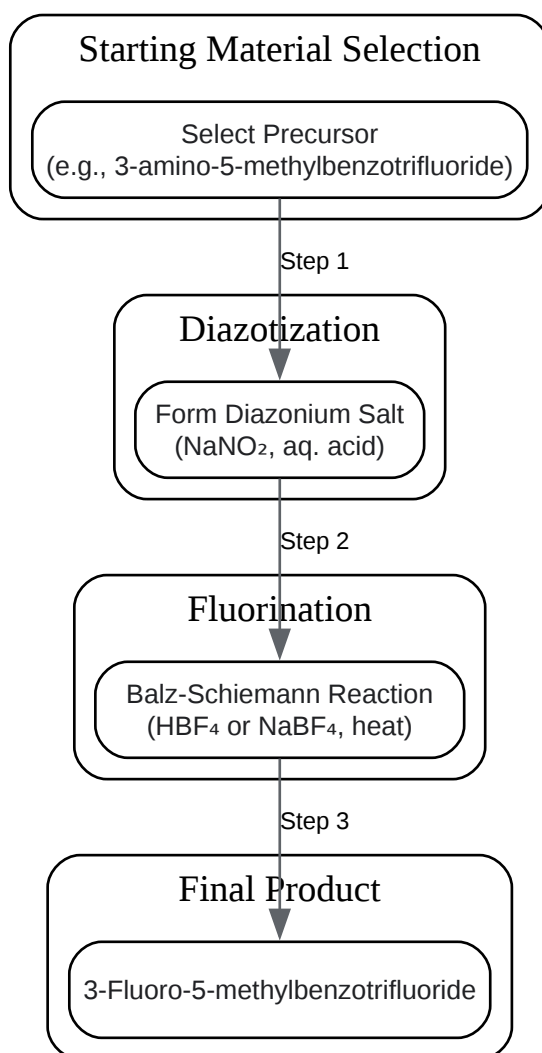
While a specific, published synthesis for **3-Fluoro-5-methylbenzotrifluoride** is not prominently documented, a logical and efficient synthetic pathway can be proposed based on well-established methodologies in organofluorine chemistry. A plausible multi-step synthesis starting from the readily available 3-bromo-5-nitrotoluene is outlined below. This pathway involves nitration, halogen exchange (Halex reaction), reduction of the nitro group, and a Sandmeyer-type reaction to introduce the fluorine atom.



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Caption: Proposed synthetic pathway for **3-Fluoro-5-methylbenzotrifluoride**.

An alternative, and perhaps more direct, conceptual workflow for the synthesis could start from a precursor that already contains the desired methyl and trifluoromethyl groups. The key transformations would then be the introduction of the fluoro-substituent.



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Caption: Conceptual workflow for the synthesis of **3-Fluoro-5-methylbenzotrifluoride**.

## Detailed Experimental Protocols

The following is a representative, detailed experimental protocol for the synthesis of a fluorinated benzotrifluoride derivative, adapted from general procedures found in the patent literature for analogous compounds. This protocol is provided for illustrative purposes and should be adapted and optimized based on laboratory conditions and safety assessments.

Synthesis of 3-Fluoro-5-aminobenzotrifluoride from 3-Nitro-5-fluorobenzotrifluoride (Illustrative Reduction Step)

This protocol illustrates a reduction step common in the synthesis of such compounds.

#### Materials and Equipment:

- 3-Nitro-5-fluorobenzotrifluoride
- Ethanol (reagent grade)
- Palladium on carbon (10% Pd/C)
- Hydrogen gas supply
- Three-necked round-bottom flask
- Magnetic stirrer and stir bar
- Hydrogenation apparatus (e.g., balloon or Parr hydrogenator)
- Filtration apparatus (e.g., Buchner funnel with Celite or similar filter aid)
- Rotary evaporator

#### Procedure:

- In a three-necked round-bottom flask, dissolve 3-Nitro-5-fluorobenzotrifluoride (1.0 eq) in ethanol (10-20 mL per gram of starting material).
- Carefully add 10% palladium on carbon (0.05-0.10 eq by weight) to the solution.
- Seal the flask and purge the system with nitrogen gas, followed by hydrogen gas.
- Maintain a positive pressure of hydrogen (e.g., using a balloon or a pressure of 1-3 atm in a Parr apparatus) and stir the mixture vigorously at room temperature (20-25 °C).
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS) until the starting material is consumed.
- Once the reaction is complete, carefully purge the system with nitrogen gas to remove all hydrogen.

- Filter the reaction mixture through a pad of Celite to remove the palladium catalyst. Wash the filter cake with a small amount of ethanol.
- Combine the filtrate and washings, and remove the solvent under reduced pressure using a rotary evaporator to yield the crude 3-Fluoro-5-aminobenzotrifluoride.
- The crude product can be purified by column chromatography on silica gel or by distillation under reduced pressure, if necessary.

## Conclusion

**3-Fluoro-5-methylbenzotrifluoride** is a valuable, albeit not widely documented, chemical intermediate. While its formal discovery and history are not detailed in the public domain, its synthesis can be achieved through established and reliable methods of modern organic chemistry. The protocols and data presented in this guide are intended to provide a foundational understanding for researchers and professionals working with this and related fluorinated compounds. As with all chemical syntheses, appropriate safety precautions and optimization of reaction conditions are paramount for successful and safe execution.

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## References

- 1. matrix.staging.1int.co.uk [matrix.staging.1int.co.uk]
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